

# Solubility and stability of 4-Methoxy PCE hydrochloride in research

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## Compound of Interest

Compound Name: 4-Methoxy PCE hydrochloride

Cat. No.: B599856

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An In-depth Technical Guide on the Solubility and Stability of **4-Methoxy PCE Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of 4-Methoxy-PCE hydrochloride (4-MeO-PCE HCl), a compound of interest in forensic and research applications. The information presented herein is intended for an audience of researchers, scientists, and drug development professionals, and is based on available data and established scientific principles.

## Physicochemical Properties of 4-MeO-PCE Hydrochloride

4-MeO-PCE hydrochloride is an arylcyclohexylamine that is typically supplied as a crystalline solid.<sup>[1]</sup> Its fundamental properties are summarized below:

- Formal Name: N-ethyl-1-(4-methoxyphenyl)-cyclohexanamine, monohydrochloride<sup>[1]</sup>
- Molecular Formula: C<sub>15</sub>H<sub>23</sub>NO • HCl<sup>[1]</sup>
- Formula Weight: 269.8 g/mol <sup>[1]</sup>
- Purity: Typically ≥98% for analytical reference standards<sup>[1]</sup>

## Solubility Profile

The solubility of 4-MeO-PCE HCl has been determined in several common organic solvents and an aqueous buffer solution. This data is crucial for the preparation of stock solutions and formulations for experimental use.

Table 1: Solubility of **4-Methoxy PCE Hydrochloride**<sup>[1]</sup>

Solvent	Solubility (mg/mL)
Ethanol	25
DMF	20
DMSO	14
PBS (pH 7.2)	10
Methanol	1

## Stability Information

Proper storage and handling are critical to maintain the integrity of 4-MeO-PCE HCl. The available data indicates good long-term stability under appropriate conditions.

Table 2: Stability of **4-Methoxy PCE Hydrochloride**

Condition	Stability	Source
Long-term storage at -20°C	≥ 5 years	<sup>[1]</sup>
Gas Chromatography	Potential for thermal degradation	

It is important to note that thermal degradation of 4-MeO-substituted arylcyclohexylamines has been observed during gas chromatography (GC) analysis, which can lead to the formation of a substituted 1-phenylcyclohex-1-ene nucleus. Therefore, for quantitative analysis, liquid chromatography-mass spectrometry (LC-MS) is often a more suitable stability-indicating method.

## Experimental Protocols

The following sections detail standardized, albeit inferred, protocols for the assessment of solubility and stability of 4-MeO-PCE HCl, based on common laboratory practices and regulatory guidelines.

### Protocol for Solubility Determination (Shake-Flask Method)

This protocol outlines a standard procedure for determining the equilibrium solubility of 4-MeO-PCE HCl in a given solvent.

- Materials and Equipment:
  - 4-MeO-PCE HCl
  - Selected solvent(s)
  - Vials with screw caps
  - Orbital shaker with temperature control
  - Centrifuge
  - Calibrated pH meter (for aqueous solutions)
  - Analytical balance
  - HPLC-UV or LC-MS/MS system for quantification
- Procedure:
  1. Add an excess amount of 4-MeO-PCE HCl to a vial containing a known volume of the solvent to create a supersaturated slurry.
  2. Securely cap the vials and place them on an orbital shaker set to a constant temperature (e.g., 25°C).

3. Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
4. After equilibration, visually inspect the vials to confirm the presence of undissolved solid.
5. Centrifuge the vials at a high speed to pellet the undissolved solid.
6. Carefully collect an aliquot of the supernatant, ensuring no solid particles are transferred.
7. Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.
8. Quantify the concentration of 4-MeO-PCE HCl in the diluted sample using a validated HPLC-UV or LC-MS/MS method.
9. Calculate the original solubility in mg/mL, accounting for the dilution factor.

## Protocol for Stability Assessment (Including Forced Degradation)

This protocol describes a comprehensive stability study for 4-MeO-PCE HCl, incorporating long-term, accelerated, and forced degradation conditions as recommended by ICH guidelines.

[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Materials and Equipment:
  - 4-MeO-PCE HCl
  - Stability chambers with controlled temperature and humidity
  - Photostability chamber
  - Acids (e.g., 0.1 M HCl), bases (e.g., 0.1 M NaOH), and oxidizing agents (e.g., 3% H<sub>2</sub>O<sub>2</sub>)
  - LC-MS/MS system with a validated stability-indicating method
- Procedure:

- Long-Term and Accelerated Stability:

1. Store accurately weighed samples of 4-MeO-PCE HCl in appropriate containers under the following conditions:

- Long-Term:  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $60\% \text{ RH} \pm 5\% \text{ RH}$
- Accelerated:  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $75\% \text{ RH} \pm 5\% \text{ RH}$

2. Withdraw samples at specified time points (e.g., 0, 3, 6, 9, 12, 18, 24, 36 months for long-term; 0, 1, 2, 3, 6 months for accelerated).

3. Analyze the samples for purity and the presence of degradation products using a validated LC-MS/MS method.

- Forced Degradation Studies:

1. Acid Hydrolysis: Dissolve the compound in 0.1 M HCl and heat at  $60^{\circ}\text{C}$  for a specified time. Neutralize before analysis.

2. Base Hydrolysis: Dissolve the compound in 0.1 M NaOH and heat at  $60^{\circ}\text{C}$  for a specified time. Neutralize before analysis.

3. Oxidative Degradation: Treat a solution of the compound with 3%  $\text{H}_2\text{O}_2$  at room temperature.

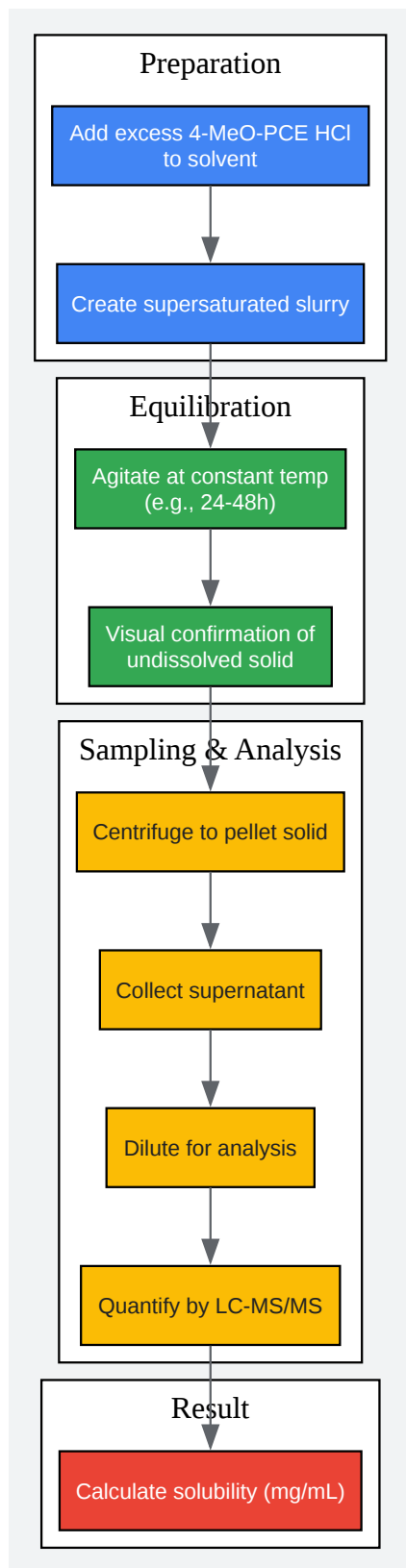
4. Thermal Degradation: Expose the solid compound to dry heat (e.g.,  $80^{\circ}\text{C}$ ).

5. Photostability: Expose the solid compound and a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.

6. Analyze all stressed samples by LC-MS/MS to identify and quantify any degradation products.

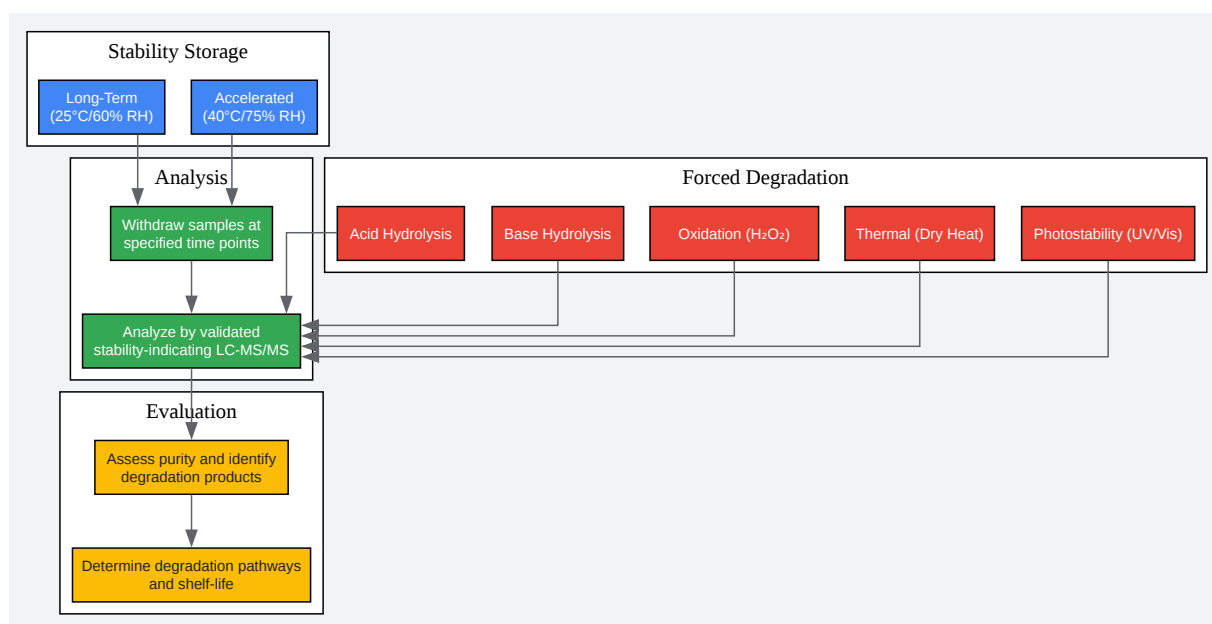
## Visualized Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the experimental workflows for solubility and stability testing.



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Caption: Workflow for Solubility Determination.

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Caption: Workflow for Stability Assessment.

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